

An In-depth Technical Guide to Tetradecanedioic Acid

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Compound of Interest

Compound Name: Tetradecanedioate

Cat. No.: B1240563

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecanedioic acid, also known by its IUPAC name, is a saturated long-chain dicarboxylic acid. It is an endogenous metabolite found in humans and has garnered interest as a potential biomarker for assessing the activity of organic anion transporting polypeptides (OATPs), which are crucial in drug metabolism and disposition.^[1] This document provides a comprehensive overview of the chemical structure, formula, properties, and a representative experimental protocol related to tetradecanedioic acid.

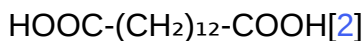
Chemical Structure and Formula

Tetradecanedioic acid is an alpha,omega-dicarboxylic acid characterized by a 14-carbon aliphatic chain with carboxylic acid groups at both ends.^{[2][3]} This linear structure imparts specific physical and chemical properties to the molecule.

- Molecular Formula: $C_{14}H_{26}O_4$ ^{[3][4][5]}
- IUPAC Name: Tetradecanedioic acid^{[4][5]}
- Synonyms: 1,12-Dodecanedicarboxylic acid, Thapsic acid^[5]
- SMILES: OC(=O)CCCCCCCCCCCCC(O)=O^[4]

- InChI Key: HQHCYKULIHKCEB-UHFFFAOYSA-N[4][5]

The general chemical structure is:



Physicochemical Properties

A summary of the key physicochemical properties of tetradecanedioic acid is presented in the table below. These properties are essential for its handling, formulation, and application in various experimental settings.

Property	Value	References
Molecular Weight	258.35 g/mol	[3][4][5][6]
Appearance	White powder or flakes	[2]
Melting Point	124-127 °C	[3]
Solubility	Practically insoluble in water. Soluble in DMSO (60 mg/mL) and a 10% DMSO + 90% Corn Oil mixture (2.5 mg/mL).	[2][4][6]
Physical State	Solid at room temperature.	[2]

Biological Significance

Tetradecanedioic acid is recognized as an endogenous metabolite in humans.[1][2] Its primary biological relevance in the context of drug development lies in its potential as a biomarker for OATP-mediated drug-drug interactions.[1][2][6] OATPs are a family of uptake transporters that play a significant role in the pharmacokinetics of many drugs. Monitoring endogenous substrates like tetradecanedioic acid can provide insights into the in vivo activity of these transporters.

Experimental Protocols

Quantification of Tetradecanedioic Acid in Plasma using LC-MS/MS

This section outlines a representative experimental protocol for the quantitative analysis of tetradecanedioic acid in plasma samples, a common requirement for its study as a biomarker.

Objective: To determine the concentration of tetradecanedioic acid in human plasma.

Materials:

- Human plasma samples
- Tetradecanedioic acid analytical standard
- Internal standard (e.g., ^{13}C -labeled tetradecanedioic acid)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Protein precipitation plates
- LC-MS/MS system

Procedure:

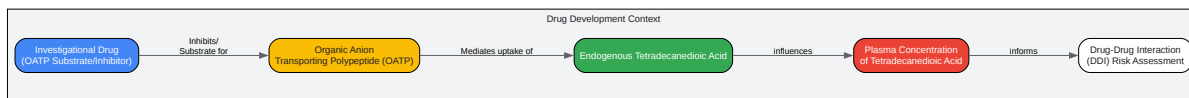
- Sample Preparation (Protein Precipitation):
 1. Thaw plasma samples on ice.
 2. To 50 μL of plasma in a 96-well plate, add 200 μL of cold acetonitrile containing the internal standard.
 3. Vortex the plate for 2 minutes to precipitate proteins.
 4. Centrifuge the plate at 4000 rpm for 10 minutes.

5. Transfer the supernatant to a new 96-well plate for analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
 - Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Tetradecanedioic acid: Precursor ion (m/z) -> Product ion (m/z)
 - Internal Standard: Precursor ion (m/z) -> Product ion (m/z)
 - Optimize MS parameters (e.g., collision energy, declustering potential) for maximum sensitivity.
 - Data Analysis:
 - Construct a calibration curve using known concentrations of the analytical standard.
 - Quantify the concentration of tetradecanedioic acid in the plasma samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Visualizations

Logical Relationship in Biomarker Application

The following diagram illustrates the logical relationship of utilizing tetradecanedioic acid as a biomarker for OATP activity in drug development.

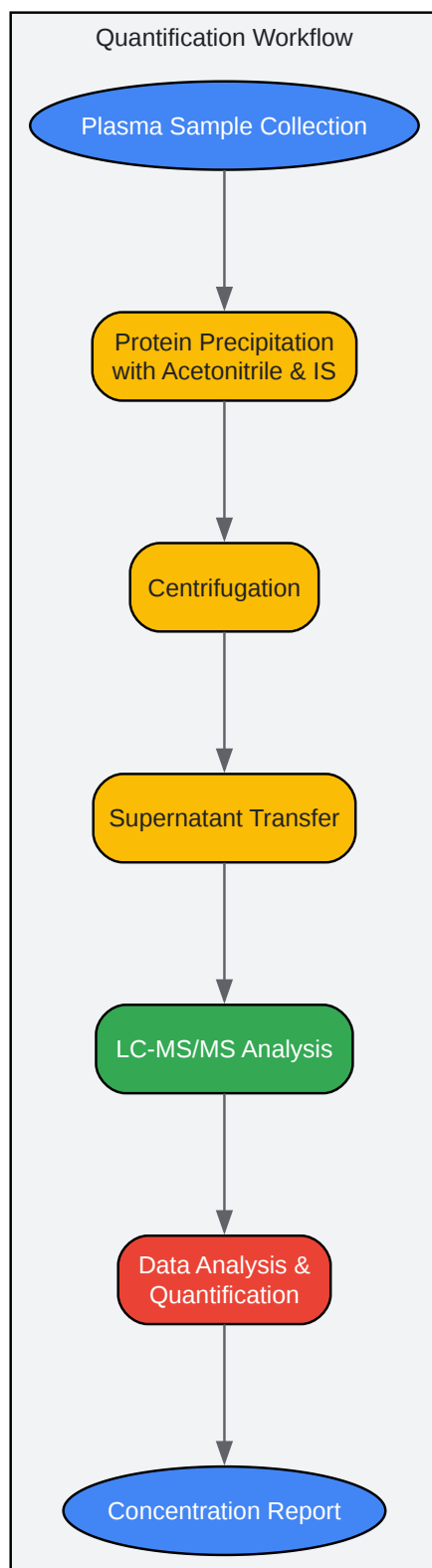


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Caption: Logical workflow for using tetradecanedioic acid in DDI risk assessment.

Experimental Workflow for Quantification

The diagram below outlines the key steps in the experimental workflow for the quantification of tetradecanedioic acid in a biological matrix.



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Caption: Experimental workflow for tetradecanedioic acid quantification.

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